

Preventing disulfide bond formation after S-acetyl deprotection

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Compound of Interest

Compound Name: S-acetyl-PEG6

Cat. No.: B610653

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Technical Support Center: Thiol Chemistry

Welcome to the technical support center for thiol chemistry. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome common challenges associated with S-acetyl deprotection and the subsequent prevention of disulfide bond formation.

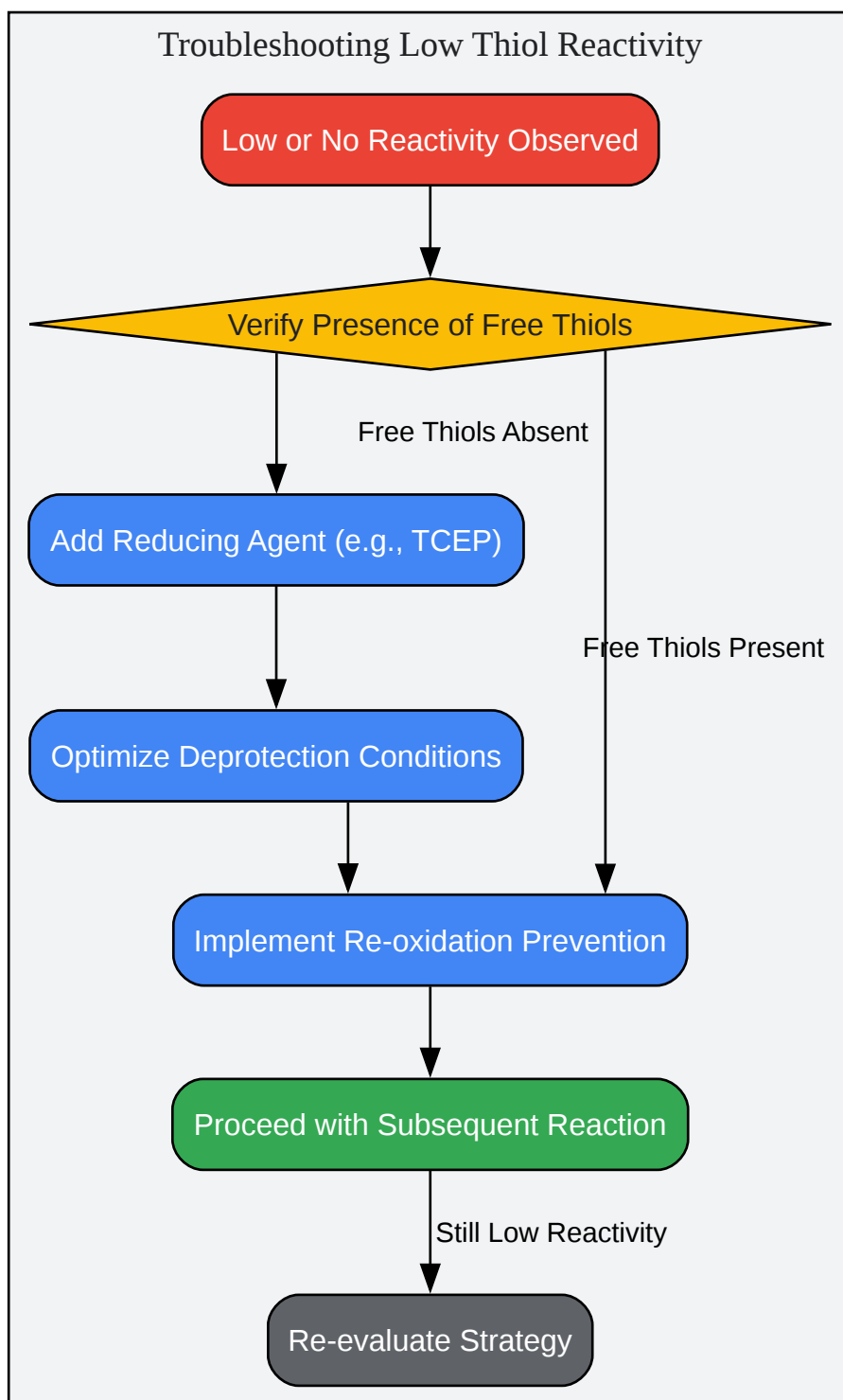
Troubleshooting Guide: Low Yield or No Reaction After S-Acetyl Deprotection

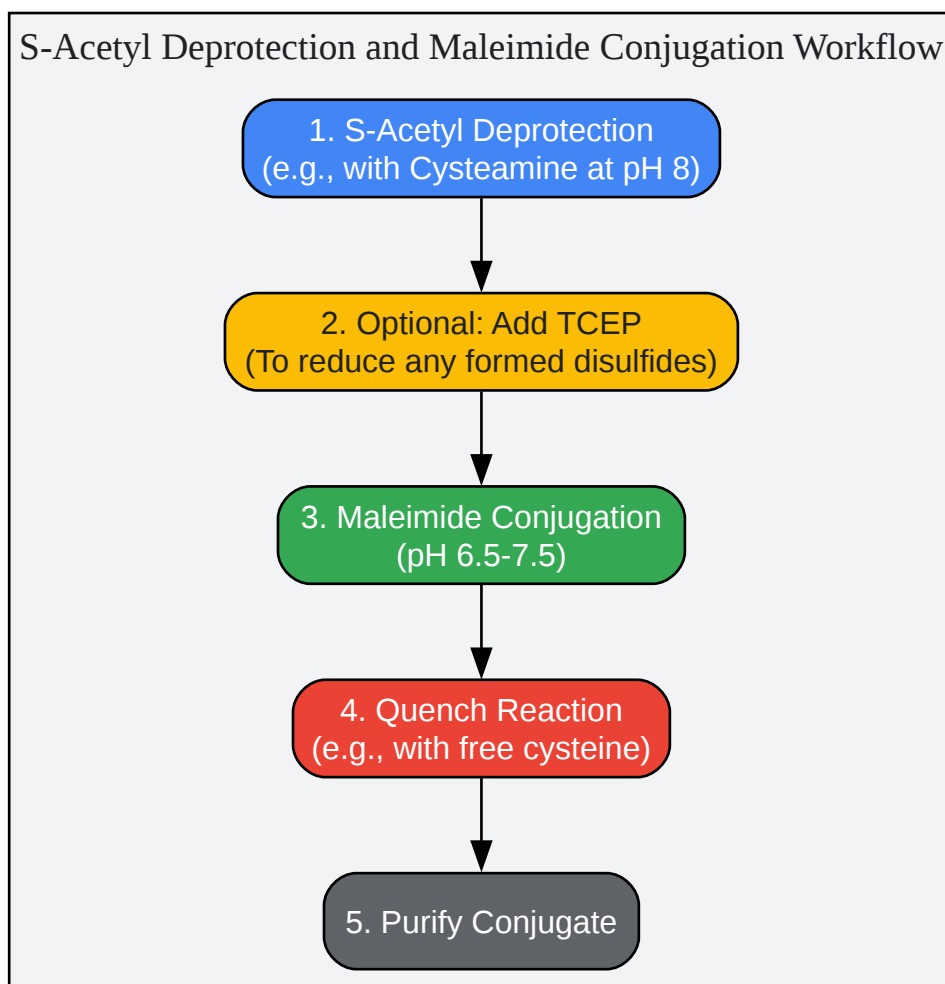
One of the most common issues encountered after the deprotection of an S-acetyl group is the low yield of the desired thiol-containing product or a complete lack of reaction in subsequent steps, such as maleimide conjugation. This is often due to the unintended formation of disulfide bonds.

Problem: You observe low or no reactivity of your deprotected thiol with other reagents.

Possible Cause: The free thiol groups have re-oxidized to form disulfide bonds.

Solution Workflow:





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